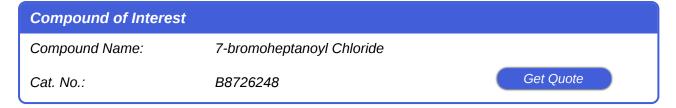


# 7-bromoheptanoyl chloride safety and handling precautions

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Safe Handling of 7-Bromoheptanoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **7-bromoheptanoyl chloride** (CAS No: 50733-91-0), a reactive chemical intermediate used in scientific research and development.[1] Due to its hazardous nature, strict adherence to safety protocols is essential to mitigate risks to personnel and the environment. This document outlines the key hazards, personal protective equipment (PPE), storage and handling procedures, and emergency response protocols.

#### Hazard Identification and Classification

**7-Bromoheptanoyl chloride** is classified as a corrosive substance that causes severe skin burns and eye damage.[2] Like similar acyl halides, it reacts violently with water, liberating toxic gas, and is moisture-sensitive.[3][4] The toxicological properties have not been fully investigated, but it is considered a lachrymator (a substance that causes tearing).[5][6]

Table 1: GHS Hazard Classification



Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B / 1C	H314: Causes severe skin burns and eye damage.[2] [5]
Serious Eye Damage	1	H318: Causes serious eye damage.[2]
Corrosive to Metals	1	H290: May be corrosive to metals.[2]
Specific target organ toxicity (single exposure)	3	Target Organs - Respiratory system.[3][6]

| Additional Unclassified Hazard | - | Reacts violently with water (EUH014).[3][5] |

## **Personal Protective Equipment (PPE)**

A comprehensive assessment of PPE is critical to ensure user safety. The following table summarizes the recommended equipment.

Table 2: Recommended Personal Protective Equipment (PPE)

Body Part	Protection	Standard/Specification
Eyes/Face	Tightly fitting safety goggles or a face shield.	Conforming to EN 166 (EU) or OSHA 29 CFR 1910.133 (US).[1][3][7]
Skin/Hands	Chemically resistant, impervious gloves. Fire/flame resistant and impervious clothing. Long-sleeved clothing.	Gloves must be inspected prior to use.[1][5]

| Respiratory| Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. | For large spills or emergencies, a full-facepiece airline respirator may be necessary.[5][6] |



## **Handling and Storage Protocols**

Proper handling and storage are crucial to prevent accidents and maintain the chemical's integrity.

## Safe Handling

- Always handle 7-bromoheptanoyl chloride within a certified chemical fume hood to ensure adequate ventilation.[3][6][8]
- Avoid contact with skin, eyes, and clothing.[1] Do not breathe mist, vapors, or spray.[3]
- Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with moisture.
   [3][6][8]
- Use non-sparking tools and take precautionary measures against static discharge.[1][8]
- Ensure that eyewash stations and safety showers are in close proximity to the workstation. [3][6]
- Wash hands thoroughly after handling.[3]

#### **Storage Conditions**

- Store in a dry, cool, and well-ventilated place.[1][3][5] Refrigeration is recommended.[3][6]
- Keep containers tightly closed to protect from moisture.[3][5]
- Store under an inert atmosphere.[3][6][8]
- Store in a designated corrosives area, away from incompatible materials. [5][6][8]
- Incompatible Materials: Water, strong oxidizing agents, strong bases, alcohols, amines, and metals.[3][8]

### **Accidental Release Measures**

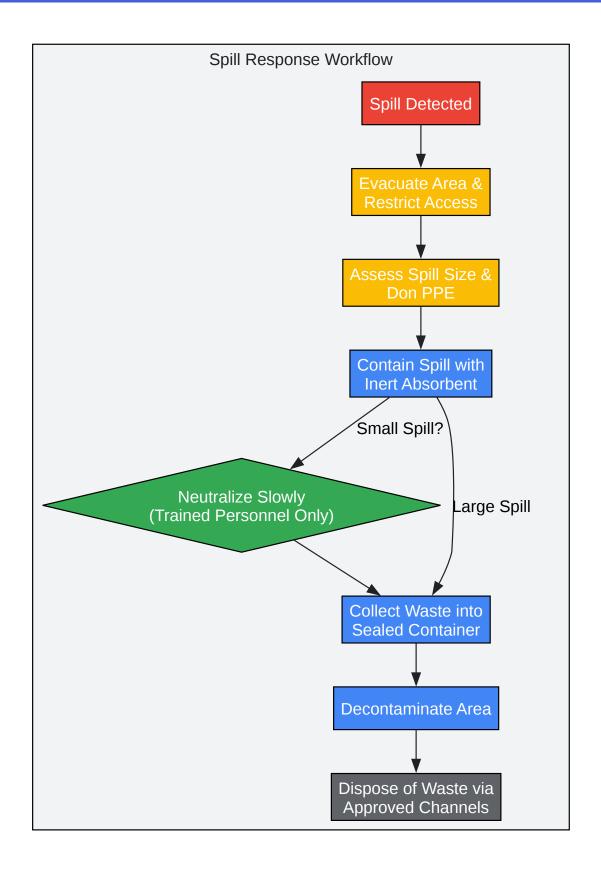
Immediate and appropriate response to a spill is critical to prevent injury and environmental contamination.



## **Spill Response Protocol**

- Evacuate: Immediately evacuate personnel from the spill area. Keep people away from and upwind of the spill/leak.[3][4]
- Ventilate: Ensure the area is well-ventilated (if safe to do so).
- PPE: Don the appropriate personal protective equipment as outlined in Table 2, including respiratory protection.
- Containment: Do not allow the substance to enter drains or waterways.[3][9]
- Absorption: Cover the spill with an inert, non-combustible absorbent material such as dry sand, silica gel, or vermiculite.[3][10] Do not use combustible materials like sawdust.[11]
- Neutralization (for small spills): For small, contained spills, it may be possible to slowly
  neutralize the material with sodium bicarbonate.[10] This should only be performed by
  trained personnel.
- Collection: Carefully scoop the absorbed material into a suitable, closed, and properly labeled container for disposal.[3][6] Use spark-proof tools for collection.[9][12]
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the waste container through an approved waste disposal plant, following all local, regional, and national regulations.[3]





Click to download full resolution via product page

Caption: Workflow for responding to a **7-bromoheptanoyl chloride** spill.



#### **First Aid Measures**

Immediate medical attention is required for all routes of exposure.[3] Show the Safety Data Sheet to the attending medical professional.

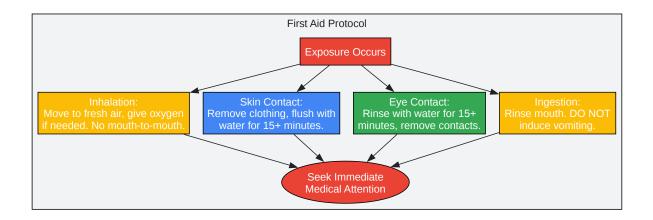
Table 3: First Aid Summary

Exposure Route	First Aid Instructions
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration (do not use mouth-to-mouth). Call a physician or poison control center immediately.[1][3][6][11]
Skin Contact	Immediately take off all contaminated clothing. Rinse skin with plenty of water/shower for at least 15 minutes. Call a physician immediately. [1][3]
Eye Contact	Rinse cautiously with water for several minutes (at least 15). Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[3][5]

| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[3][5][11] |

Special Note for First Aiders: Ensure you are aware of the material involved and take precautions to protect yourself from contamination.[5]





Click to download full resolution via product page

Caption: First aid procedures for **7-bromoheptanoyl chloride** exposure.

## **Firefighting Measures**

**7-Bromoheptanoyl chloride** reacts violently with water, which must not be used as an extinguishing agent.[3][4]

Table 4: Firefighting Guidance



Aspect	Recommendation
Suitable Extinguishing Media	Carbon dioxide (CO <sub>2</sub> ), dry chemical, dry sand, or alcohol-resistant foam.[3][4][6]
Unsuitable Extinguishing Media	DO NOT USE WATER.[3][4]
Specific Hazards	Contact with water liberates toxic gas.[3][4] Thermal decomposition can release irritating and toxic gases and vapors, including carbon monoxide (CO), carbon dioxide (CO <sub>2</sub> ), hydrogen chloride gas, and hydrogen bromide.[3][6][8]

| Protective Equipment | Firefighters must wear a self-contained breathing apparatus (SCBA) (MSHA/NIOSH approved or equivalent) and full protective gear.[3][6][8] |

# **Physical and Chemical Properties**

Quantitative safety data for **7-bromoheptanoyl chloride** is limited. The table below includes available data and data from similar acyl halides for reference.

Table 5: Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>12</sub> BrClO[13]
Molecular Weight	227.53 g/mol [13][14]
Appearance	Liquid[3]
Boiling Point	127 - 128 °C (for Bromoacetyl chloride)[3]
Flash Point	No information available for 7-bromoheptanoyl chloride. > 110 °C for 4-bromobenzoyl chloride; 107 °C for 3-bromobenzoyl chloride.[4][6]

| Solubility in water | Reacts violently.[3] |



This technical guide is intended to provide a framework for the safe handling of **7-bromoheptanoyl chloride**. Users must always consult the most current Safety Data Sheet (SDS) provided by the manufacturer before use and adhere to all institutional and regulatory safety protocols.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 50733-91-0 Name: [xixisys.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.fr [fishersci.fr]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. nrc-digital-repository.canada.ca [nrc-digital-repository.canada.ca]
- 11. fishersci.com [fishersci.com]
- 12. echemi.com [echemi.com]
- 13. 7-bromoheptanoyl Chloride | C7H12BrClO | CID 11368152 PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. 50733-91-0|7-Bromoheptanoyl chloride|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [7-bromoheptanoyl chloride safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8726248#7-bromoheptanoyl-chloride-safety-and-handling-precautions]



#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com